

Spectroscopic Analysis of N-Nitrosohexamethyleneimine: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N*-Nitrosohexamethyleneimine

CAS No.: 932-83-2

Cat. No.: B1214600

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic analysis of **N-Nitrosohexamethyleneimine** (CAS No. 932-83-2), a cyclic nitrosamine of significant interest due to its potential carcinogenic properties.^{[1][2]} This document outlines the key spectroscopic data and experimental protocols necessary for the identification, quantification, and characterization of this compound.

Chemical and Physical Properties

N-Nitrosohexamethyleneimine, also known as 1-nitrosoazepane, is a yellow liquid with a molecular formula of $C_6H_{12}N_2O$ and a molecular weight of 128.17 g/mol.^{[1][2][3][4]} Its structure consists of a seven-membered hexamethyleneimine ring with a nitroso group attached to the nitrogen atom.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₂ N ₂ O	[1][3]
Molecular Weight	128.17 g/mol	[1][3]
IUPAC Name	1-nitrosoazepane	[1]
CAS Number	932-83-2	[1][2][3]
Physical Description	Yellow liquid	[1]

Mass Spectrometry (MS)

Mass spectrometry is a crucial technique for the sensitive and specific detection of **N-Nitrosohexamethyleneimine**. Gas chromatography coupled with mass spectrometry (GC-MS) is a common method for its analysis.

Quantitative Data

The electron ionization (EI) mass spectrum of **N-Nitrosohexamethyleneimine** is characterized by a molecular ion peak and several key fragment ions. The fragmentation of cyclic nitrosamines often involves the loss of the nitroso group ($\bullet\text{NO}$) and a hydroxyl radical ($\bullet\text{OH}$).^[5]

m/z	Proposed Fragment	Relative Intensity
128	[M] ⁺	Available in NIST Main Library ^[1]
98	[M - NO] ⁺	Characteristic loss of 30 Da
111	[M - OH] ⁺	Characteristic loss of 17 Da
69	C ₅ H ₉ ⁺	Further fragmentation
55	C ₄ H ₇ ⁺	Further fragmentation
41	C ₃ H ₅ ⁺	Further fragmentation

Note: The relative intensities of the fragments can be found in the NIST Mass Spectrometry Data Center under NIST Number 25561.^[1]

Experimental Protocol: GC-MS Analysis

Sample Preparation: A stock solution of **N-Nitrosohexamethyleneimine** is prepared in a suitable solvent such as methanol or dichloromethane. Calibration standards are prepared by serial dilution of the stock solution.

Instrumentation: A gas chromatograph equipped with a capillary column (e.g., DB-5ms) is interfaced with a mass spectrometer.

GC Conditions:

- Injector Temperature: 250 °C
- Oven Program: Initial temperature of 50 °C, hold for 2 minutes, then ramp to 280 °C at 10 °C/min, and hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate.

MS Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Scan Range: m/z 35-200.
- Source Temperature: 230 °C.
- Quadrupole Temperature: 150 °C.



[Click to download full resolution via product page](#)

*GC-MS analysis workflow for **N-Nitrosohexamethyleneimine**.*

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the chemical structure of **N-Nitrosohexamethyleneimine**. Due to the presence of Z/E isomers in asymmetrical nitrosamines, NMR spectra can show two sets of signals.^[6]

Quantitative Data

¹H NMR: The proton NMR spectrum is expected to show signals for the methylene protons of the hexamethyleneimine ring. The protons on the carbons alpha to the nitroso group will be deshielded.

Chemical Shift (δ) ppm (Predicted)	Multiplicity	Assignment
~ 3.5 - 4.0	Multiplet	α-CH ₂
~ 1.5 - 2.0	Multiplet	β, γ-CH ₂

¹³C NMR: The carbon NMR spectrum will show distinct signals for the different carbon atoms in the ring.

Chemical Shift (δ) ppm (Predicted)	Assignment
~ 45 - 55	α-C
~ 25 - 35	β, γ-C

Note: Specific experimental NMR data for **N-Nitrosohexamethyleneimine** is not readily available in the public domain. The predicted values are based on general chemical shift ranges for similar functional groups.

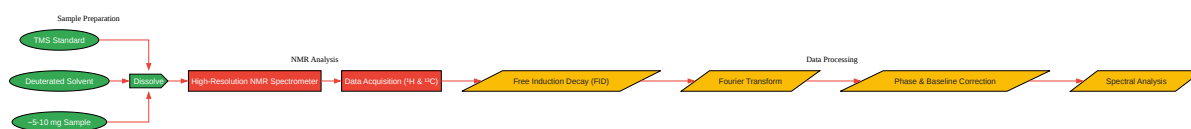
Experimental Protocol: NMR Analysis

Sample Preparation: Dissolve approximately 5-10 mg of **N-Nitrosohexamethyleneimine** in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆) in an NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard.

Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).

Acquisition Parameters:

- ^1H NMR:
 - Pulse Sequence: Standard single-pulse experiment.
 - Number of Scans: 16-64.
 - Relaxation Delay: 1-2 seconds.
- ^{13}C NMR:
 - Pulse Sequence: Proton-decoupled pulse experiment.
 - Number of Scans: 1024 or more, depending on sample concentration.
 - Relaxation Delay: 2-5 seconds.



[Click to download full resolution via product page](#)

*NMR analysis workflow for **N-Nitrosohexamethyleneimine**.*

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is used to identify the functional groups present in **N-Nitrosohexamethyleneimine** based on their characteristic vibrational frequencies.

Quantitative Data

The IR spectrum of **N-Nitrosohexamethyleneimine** is expected to show characteristic absorption bands for the N-N and N=O stretching vibrations of the nitroso group, as well as C-H stretching and bending vibrations of the alkyl chain.

Wavenumber (cm ⁻¹) (Predicted)	Vibration Mode	Intensity
~ 2850 - 3000	C-H stretch (alkane)	Medium to Strong
~ 1440 - 1480	N=O stretch (non-associated)	Strong
~ 1300 - 1350	N=O stretch (associated)	Strong
~ 1050 - 1100	N-N stretch	Medium to Strong
~ 1450	CH ₂ scissoring	Medium

Note: The predicted values are based on typical absorption frequencies for nitrosamines.^[7]

Experimental Protocol: FT-IR Analysis

Sample Preparation: For a liquid sample, a thin film can be prepared between two potassium bromide (KBr) or sodium chloride (NaCl) plates.

Instrumentation: A Fourier-transform infrared spectrometer.

Acquisition Parameters:

- Spectral Range: 4000 - 400 cm⁻¹.
- Resolution: 4 cm⁻¹.
- Number of Scans: 16-32.

- Mode: Transmittance or Absorbance.



[Click to download full resolution via product page](#)

*FT-IR analysis workflow for **N-Nitrosohexamethyleneimine**.*

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within the **N-Nitrosohexamethyleneimine** molecule.

Quantitative Data

Nitrosamines typically exhibit two characteristic absorption bands in the UV-Vis spectrum.

λ_{max} (nm) (Predicted)	Molar Absorptivity (ϵ) ($\text{L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$)	Electronic Transition
~ 230	High	$\pi \rightarrow \pi$
~ 330-340	Low	$n \rightarrow \pi$

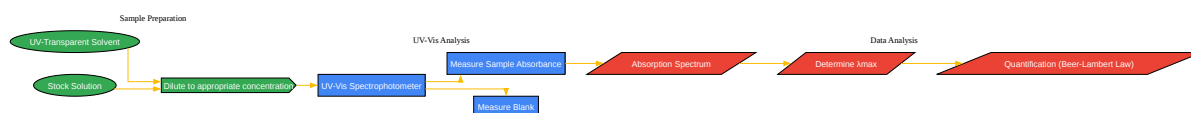
Experimental Protocol: UV-Vis Analysis

Sample Preparation: Prepare a dilute solution of **N-Nitrosohexamethyleneimine** in a suitable UV-transparent solvent (e.g., ethanol, methanol, or water). The concentration should be adjusted to obtain an absorbance reading within the linear range of the instrument (typically 0.1 - 1.0).

Instrumentation: A double-beam UV-Vis spectrophotometer.

Acquisition Parameters:

- Wavelength Range: 200 - 400 nm.
- Blank: Use the same solvent as used for the sample solution.
- Cuvette: Use a 1 cm path length quartz cuvette.



[Click to download full resolution via product page](#)

UV-Vis analysis workflow for **N-Nitrosohexamethyleneimine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Nitrosohexamethylenimine | C6H12N2O | CID 13613 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. N-NITROSOHEXAMETHYLENEIMINE | 932-83-2 \[chemicalbook.com\]](#)

- [3. spectrumchemical.com \[spectrumchemical.com\]](https://spectrumchemical.com)
- [4. scbt.com \[scbt.com\]](https://scbt.com)
- [5. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [6. NMR Assignments of Six Asymmetrical N-Nitrosamine Isomers Determined in an Active Pharmaceutical Ingredient by DFT Calculations - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/36111111/)
- [7. bcpw.bg.pw.edu.pl \[bcpw.bg.pw.edu.pl\]](https://bcpw.bg.pw.edu.pl)
- To cite this document: BenchChem. [Spectroscopic Analysis of N-Nitrosohexamethyleneimine: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1214600/docs#spectroscopic-analysis-of-n-nitrosohexamethyleneimine-an-in-depth-technical-guide\]](https://www.benchchem.com/product/b1214600/docs#spectroscopic-analysis-of-n-nitrosohexamethyleneimine-an-in-depth-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check